

# Personal protective equipment for handling 1,2-Dibromo-3,3-dimethylbutane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1,2-Dibromo-3,3-dimethylbutane**

Cat. No.: **B1595081**

[Get Quote](#)

## Comprehensive Safety Protocol: Handling 1,2-Dibromo-3,3-dimethylbutane

This document provides essential safety and logistical information for the handling and disposal of **1,2-Dibromo-3,3-dimethylbutane** (CAS No: 640-21-1). The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Hazard Identification and Physicochemical Properties

**1,2-Dibromo-3,3-dimethylbutane** is a chemical that poses multiple health risks.[\[1\]](#)[\[2\]](#) It is harmful if swallowed, inhaled, or comes into contact with skin.[\[1\]](#)[\[2\]](#) It is also known to cause serious skin and eye irritation and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#)

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Skin Irritation	Category 2	H315: Causes skin irritation[1][2]
Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[1] |

Table 2: Physicochemical Properties

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>12</sub> Br <sub>2</sub> [1][2]
Molecular Weight	243.97 g/mol [1][2]
Boiling Point	73°C @ 3 mm Hg[1][3]
Density	1.61 g/mL at 25°C[3]
Melting Point	No data available[1]

| Flash Point | No data available |

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling this substance. The minimum required PPE should always be worn in the laboratory, with additional task-specific equipment as outlined below.[4]

Table 3: Required Personal Protective Equipment

Area	Required PPE	Specifications and Remarks
Eye/Face	<b>Safety Goggles / Face Shield</b>	<b>Must be worn at all times. Use tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[5][6] A face shield should be used when there is a significant splash hazard.</b>
Skin/Body	Chemical-Resistant Gloves	Handle with chemical-impermeable gloves that have been inspected prior to use.[5]
	Laboratory Coat	A fully buttoned lab coat is required.[4]
	Protective Clothing	Wear fire/flame resistant and impervious clothing, especially when handling larger quantities.[5][6]
Respiratory	Ventilated Area / Fume Hood	Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, to avoid breathing vapors or mists.[1][5]

|| Respirator | If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA).[5][6][7]  
|

## Operational Plan for Safe Handling

Follow this step-by-step protocol to ensure the safe handling of **1,2-Dibromo-3,3-dimethylbutane** from preparation to disposal.

#### Step 1: Preparation and Engineering Controls

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[8]
- Prepare your workspace exclusively within a certified chemical fume hood to ensure adequate ventilation.[5]
- Assemble all necessary equipment and reagents before introducing the chemical to the workspace.
- Designate a specific area for the procedure to minimize the risk of contamination.

#### Step 2: Donning PPE

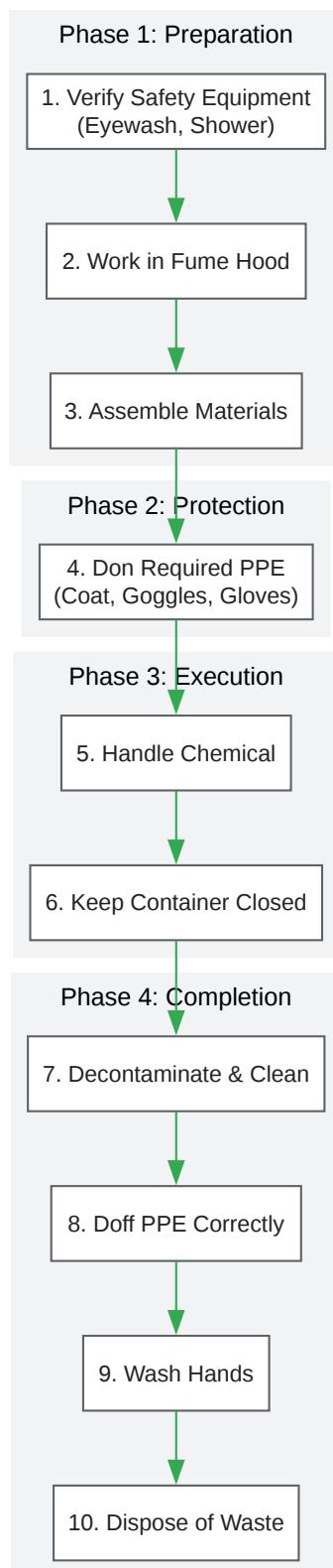
- Put on a lab coat, ensuring it is fully buttoned.
- Don safety goggles and any additional face protection (e.g., face shield).
- Put on the appropriate chemical-resistant gloves. Ensure gloves are inspected for any signs of degradation or puncture before use.[5]

#### Step 3: Chemical Handling

- Carefully open the container, avoiding splashes or the release of vapor.
- Dispense the required amount of the chemical using appropriate tools (e.g., pipette, spatula).
- Keep the container tightly closed when not in use.[1][7]
- Avoid contact with skin and eyes and do not breathe in vapors.[1][5]
- Do not eat, drink, or smoke during the handling process.[1]

#### Step 4: Decontamination and Doffing PPE

- After handling, decontaminate all equipment and the work surface.
- Wash hands thoroughly with soap and water after the procedure.[\[1\]](#)
- Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by face shield/goggles, and then the lab coat.
- Dispose of contaminated, single-use PPE as hazardous waste.



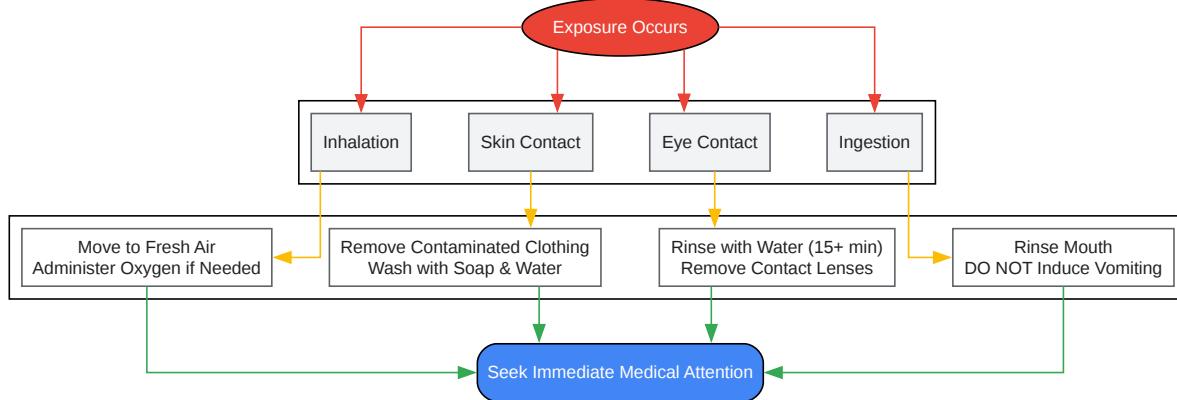
[Click to download full resolution via product page](#)

Diagram 1: Step-by-step workflow for safely handling **1,2-Dibromo-3,3-dimethylbutane**.

## First Aid Measures

Immediate action is critical in the event of an exposure.

- Inhalation: Move the victim to fresh air immediately.[1] If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[1][5] Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area with plenty of soap and water.[1] If skin irritation occurs, get medical help.[1]
- Eye Contact: Rinse cautiously and thoroughly with pure water for at least 15 minutes, holding the eyelids open.[1][5] Remove contact lenses if present and easy to do so.[1] Continue rinsing and consult a doctor immediately.[1][5]
- Ingestion: Rinse the mouth with water.[1][5] Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[5] Call a doctor or Poison Control Center immediately.[5]



[Click to download full resolution via product page](#)

Diagram 2: Decision-making workflow for first aid response to exposure.

## Storage and Disposal Plan

Proper storage and disposal are crucial to maintaining a safe laboratory environment.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][5]
- The storage location should be secure and locked up.[1][7]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases. [7]

Disposal Plan:

- All waste, including unused product and contaminated materials, must be treated as hazardous waste.[9]
- Collect waste in suitable, closed, and clearly labeled containers.[5]
- Do not allow the chemical to enter drains or the environment.[5]
- Dispose of contents and containers at an approved waste disposal plant, adhering to all local, state, and federal regulations.[1][7]
- Contaminated packaging should be triple-rinsed (if appropriate) or punctured to prevent reuse before being disposed of as hazardous waste.[5]

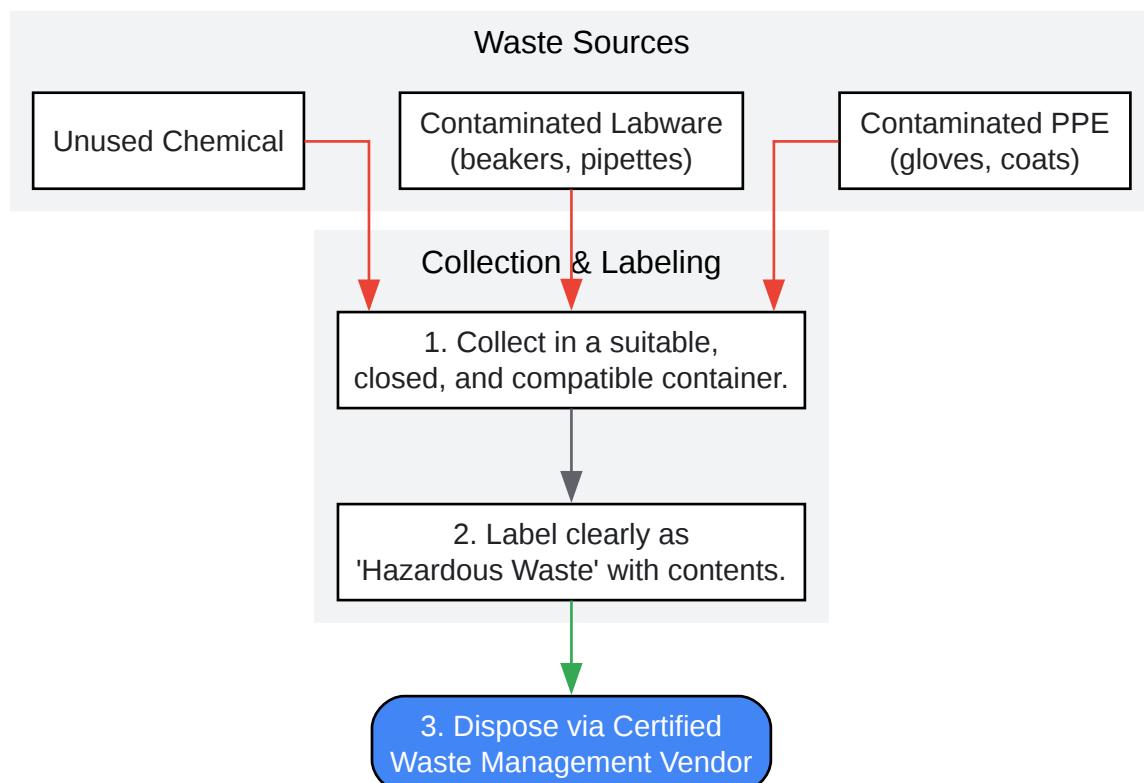
[Click to download full resolution via product page](#)

Diagram 3: Procedural workflow for the disposal of hazardous chemical waste.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,2-DIBROMO-3,3-DIMETHYLBUTANE - Safety Data Sheet [chemicalbook.com]
- 2. 1,2-Dibromo-3,3-dimethylbutane | C6H12Br2 | CID 317067 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-DIBROMO-3,3-DIMETHYLBUTANE | 640-21-1 [chemicalbook.com]
- 4. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 5. chemicalbook.com [chemicalbook.com]

- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,2-Dibromo-3,3-dimethylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595081#personal-protective-equipment-for-handling-1-2-dibromo-3-3-dimethylbutane]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)